

# An In-depth Technical Guide to Bis(ethylcyclopentadienyl)vanadium(II)

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## Compound of Interest

Compound Name:	<i>Bis(ethylcyclopentadienyl)vanadium(II)</i>
CAS No.:	55940-04-0
Cat. No.:	B15088979

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CAS Number: 55940-04-0 Molecular Formula: C<sub>14</sub>H<sub>18</sub>V

This guide provides a comprehensive technical overview of **Bis(ethylcyclopentadienyl)vanadium(II)**, an organometallic compound of significant interest in catalysis and materials science. Designed for researchers, scientists, and drug development professionals, this document synthesizes critical data on its chemical properties, synthesis, handling, and applications, grounded in authoritative sources.

## Introduction and Significance

**Bis(ethylcyclopentadienyl)vanadium(II)**, often abbreviated as (EtCp)<sub>2</sub>V, is a derivative of the well-known metallocene, vanadocene. Like its parent compound, it features a central vanadium atom in the +2 oxidation state sandwiched between two substituted cyclopentadienyl rings. Organovanadium compounds are known for their diverse reactivity and catalytic potential, stemming from vanadium's ability to exist in multiple oxidation states (-3 to +5).<sup>[1][2]</sup> The ethyl substituents on the cyclopentadienyl rings enhance the compound's solubility in organic

solvents and can subtly modify its electronic and steric properties compared to unsubstituted vanadocene, influencing its reactivity and catalytic performance.

This compound is a highly reactive, 15-electron, paramagnetic species. Its primary utility is as a catalyst or catalyst precursor, particularly in polymerization, and as a volatile precursor for the deposition of vanadium-containing thin films via Metal Organic Chemical Vapor Deposition (MOCVD).[2][3] Its pyrophoric nature and sensitivity to air and moisture necessitate specialized handling techniques.[4]

## Physicochemical and Spectroscopic Properties

**Bis(ethylcyclopentadienyl)vanadium(II)** is a dark purple liquid at room temperature.[4][5] The ethyl substitution lowers the melting point compared to the solid, dark purple crystalline vanadocene.[6] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Bis(ethylcyclopentadienyl)vanadium(II)**

Property	Value	Source(s)
CAS Number	55940-04-0	[5]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> V	[7]
Molecular Weight	237.23 g/mol	[5][7]
Appearance	Dark purple liquid	[4][5]
Density	1.12 g/cm <sup>3</sup> at 25 °C	[4]
Purity	≥ 98% (by titration)	[4][5]

## Spectroscopic Characterization

Direct spectroscopic data for **Bis(ethylcyclopentadienyl)vanadium(II)** is not widely published in peer-reviewed literature. However, its electronic structure can be understood by analogy to its parent compound, vanadocene (Cp<sub>2</sub>V).

Nuclear Magnetic Resonance (NMR) Spectroscopy: As a paramagnetic V(II) (d<sup>3</sup>) complex, **Bis(ethylcyclopentadienyl)vanadium(II)** cannot be analyzed by standard high-resolution

NMR techniques.[5] The unpaired electrons cause rapid nuclear relaxation and large contact/pseudocontact shifts, resulting in signals that are too broad to be observed.

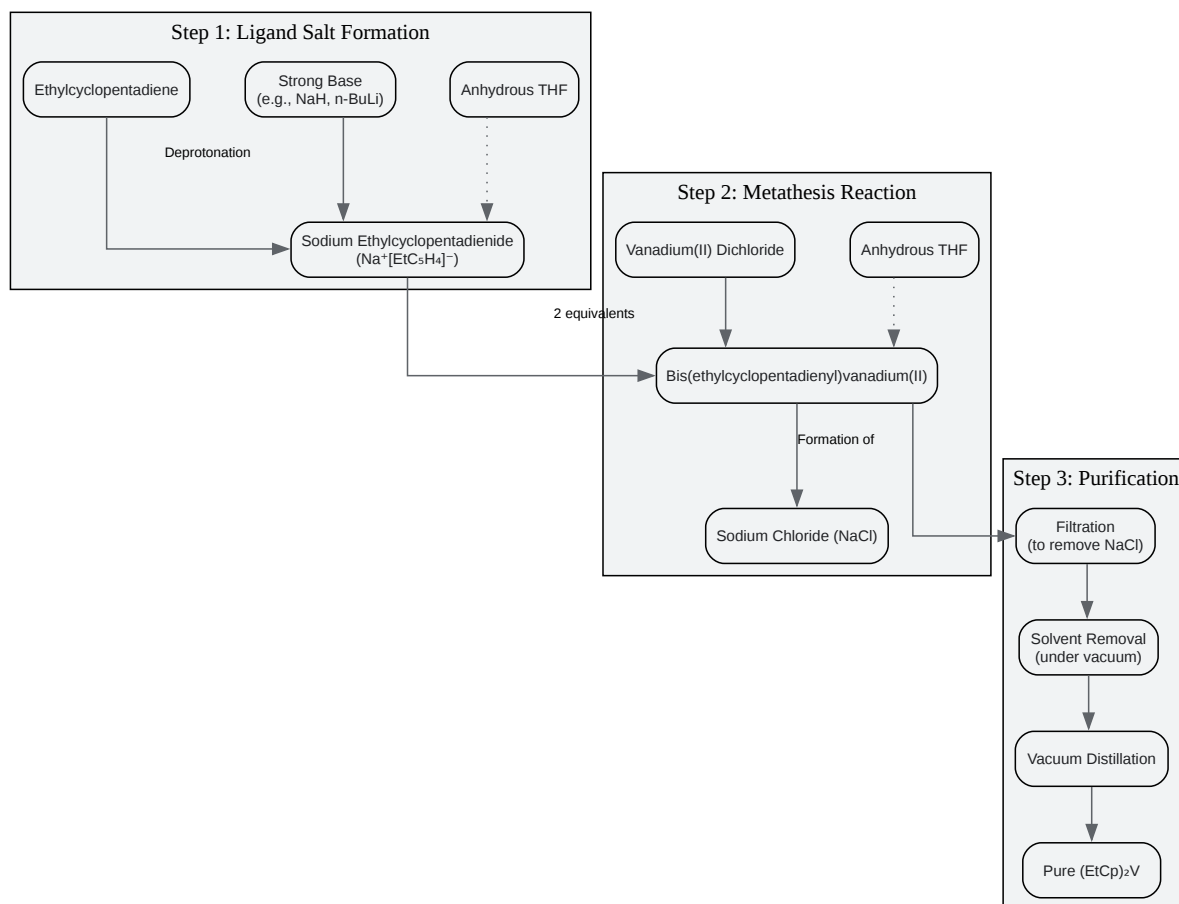
Electron Paramagnetic Resonance (EPR) Spectroscopy: Vanadium(II) complexes with a  $d^3$  electron configuration typically exhibit a spin quartet ( $S = 3/2$ ) ground state.[8] EPR spectroscopy is a powerful technique for characterizing such species. For the analogous vanadocene, frozen-solution X-band EPR spectra show a well-resolved hyperfine structure due to the coupling of the electron spin with the  $^{51}\text{V}$  nucleus ( $I = 7/2$ , 99.75% natural abundance).[8] [9] The spectrum is characteristic of a system with axial symmetry and a large zero-field splitting.[8] It is expected that  $(\text{EtCp})_2\text{V}$  would exhibit a similarly complex and informative EPR spectrum, reflecting its coordination environment.

## Synthesis and Reactivity

The synthesis of alkylated vanadocenes generally follows the well-established salt metathesis route used for the parent vanadocene. This involves the reaction of a vanadium(II) halide with an alkali metal salt of the corresponding substituted cyclopentadienide.

## Synthetic Workflow

The logical workflow for the synthesis of **Bis(ethylcyclopentadienyl)vanadium(II)** is depicted below. The process begins with the deprotonation of ethylcyclopentadiene to form the nucleophilic ethylcyclopentadienide anion, which then displaces the halide ligands from a V(II) salt.



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Caption: Synthetic workflow for **Bis(ethylcyclopentadienyl)vanadium(II)**.

## Detailed Experimental Protocol

The following protocol is adapted from a patented procedure for the synthesis of the analogous bis(isopropylcyclopentadienyl)vanadium.<sup>[10]</sup> Causality: This method is effective because the highly nucleophilic cyclopentadienide anion readily displaces the chloride ligands from the vanadium center in an irreversible salt elimination reaction. The use of anhydrous, deoxygenated solvents is critical to prevent the immediate decomposition of the air- and moisture-sensitive product.

### Materials:

- Ethylcyclopentadiene
- Sodium hydride (NaH) or n-Butyllithium (n-BuLi)
- Anhydrous Vanadium(II) dichloride (VCl<sub>2</sub>)
- Anhydrous, deoxygenated tetrahydrofuran (THF)
- Anhydrous, deoxygenated pentane or hexane

### Procedure:

- Preparation of Sodium Ethylcyclopentadienide:
  - In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), suspend sodium hydride (2 equivalents) in anhydrous THF.
  - Slowly add ethylcyclopentadiene (2 equivalents) to the stirred suspension at 0 °C.
  - Allow the reaction mixture to warm to room temperature and stir overnight to ensure complete deprotonation. The evolution of hydrogen gas will cease upon completion. This forms a solution of sodium ethylcyclopentadienide.
- Reaction with Vanadium Dichloride:
  - In a separate Schlenk flask, suspend anhydrous vanadium(II) dichloride (1 equivalent) in anhydrous THF.

- Cool the  $VCl_2$  suspension to 0 °C and slowly transfer the sodium ethylcyclopentadienide solution via cannula.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then gently heat to 50-60 °C for 3-4 hours to drive the reaction to completion. The solution will turn a deep purple/brown color.
- Workup and Purification:
  - Allow the mixture to cool to room temperature and let the precipitated sodium chloride (NaCl) settle.
  - Filter the reaction mixture through a Celite plug under inert atmosphere to remove the NaCl precipitate.
  - Remove the THF solvent from the filtrate under vacuum at or below room temperature to yield the crude product.
  - The final product, a dark purple liquid, can be purified by vacuum distillation at low pressure (e.g.,  $10^{-2}$  torr).

## Reactivity Profile

**Bis(ethylcyclopentadienyl)vanadium(II)** is a strong reducing agent and is highly reactive.

- Reaction with Air and Water: The compound is pyrophoric, meaning it can ignite spontaneously upon exposure to air.<sup>[4]</sup> It also reacts violently with water. These reactions are driven by the high oxophilicity of the low-valent vanadium center, leading to the formation of vanadium oxides.
- Reaction with Carbon Monoxide: By analogy with vanadocene, it is expected to react with carbon monoxide (CO) to form carbonyl complexes.
- Reaction with Oxidizing Agents: It will react readily with oxidizing agents. For example, vanadocene dichloride, the V(IV) analogue, can be formed by reacting vanadocene with a suitable halogenating agent.<sup>[11]</sup>

## Handling, Storage, and Safety

Due to its hazardous nature, **Bis(ethylcyclopentadienyl)vanadium(II)** must be handled with extreme care using established protocols for pyrophoric and air-sensitive reagents.

Table 2: Hazard and Safety Information

Hazard Class	GHS Classification & Statements	Handling & Storage Precautions
Pyrophoric Liquid	GHS02 (Flame)H250: Catches fire spontaneously if exposed to air.	Handle and store exclusively under a dry, inert atmosphere (e.g., argon or nitrogen glovebox or Schlenk line).[4]
Air & Water Sensitive	P222: Do not allow contact with air.Reacts violently with water.	Use anhydrous, deoxygenated solvents. Never expose to the atmosphere or moisture.
Storage	P422: Store contents under an inert gas.	Store in a tightly sealed, appropriate container (e.g., glass ampule or stainless steel bubbler) in a refrigerator at 2–8 °C.[4]
Personal Protective Equipment (PPE)	P280: Wear protective gloves/protective clothing/eye protection/face protection.	Use flame-retardant lab coat, safety glasses, and appropriate chemical-resistant gloves.
Fire Extinguishing	P370 + P378: In case of fire: Use dry chemical powder (e.g., Met-L-X), sand, or vermiculite. DO NOT USE WATER.	Keep a Class D fire extinguisher readily available. [4]

## Decontamination and Disposal

Spills should be immediately quenched by covering with a dry, inert powder like sand or vermiculite. Disposal must be carried out by licensed professionals in accordance with local,

state, and federal regulations. Contaminated materials pose the same hazard as the product.

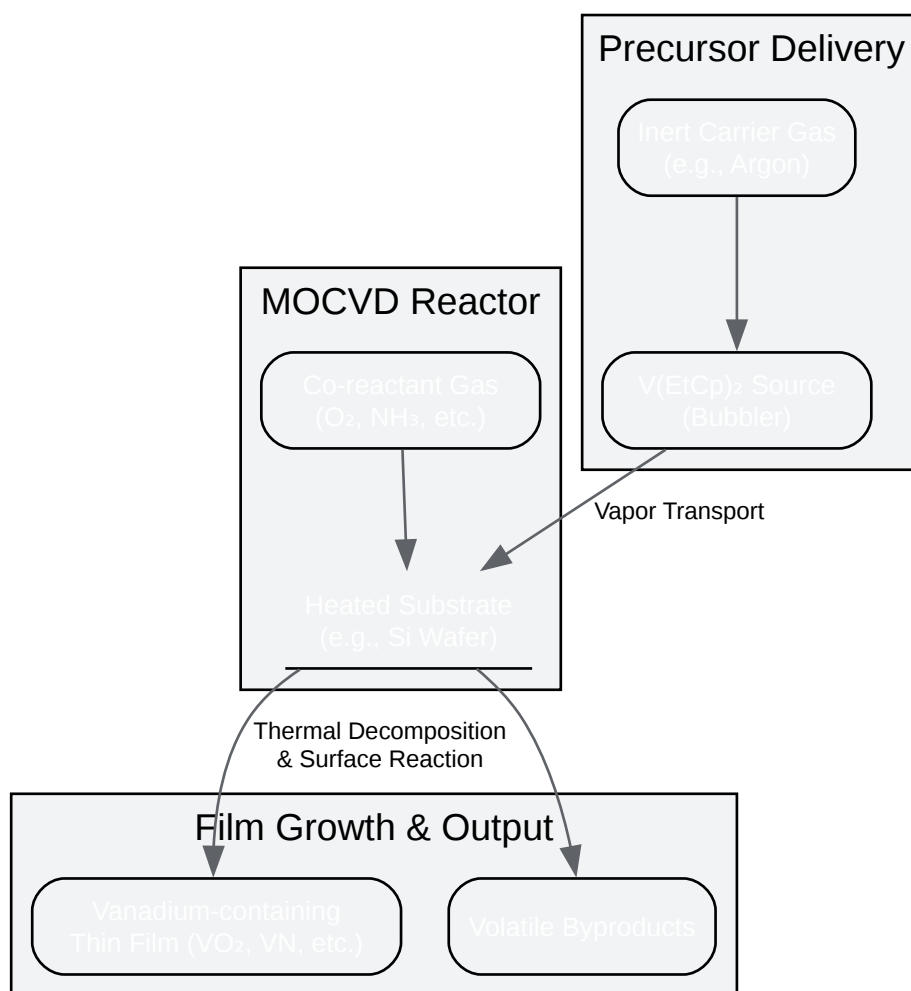
[4]

## Applications in Research and Development

While specific, large-scale industrial applications of **Bis(ethylcyclopentadienyl)vanadium(II)** are not widely documented, its properties make it a valuable compound in several research areas.

## Precursor for Thin Film Deposition

Organometallic compounds with sufficient volatility and thermal stability are essential precursors for MOCVD and Atomic Layer Deposition (ALD). These techniques are used to create high-purity thin films for applications in electronics, coatings, and catalysis.  $(\text{EtCp})_2\text{V}$  is a potential precursor for depositing vanadium metal, vanadium oxide, or vanadium nitride thin films.[8] The choice of co-reactant (e.g.,  $\text{H}_2$ ,  $\text{O}_2$ ,  $\text{NH}_3$ ) and deposition temperature determines the final film composition.



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Caption: Workflow for MOCVD using **Bis(ethylcyclopentadienyl)vanadium(II)**.

## Homogeneous Catalysis

Vanadium complexes are known to catalyze various organic transformations, most notably olefin polymerization.<sup>[2][3]</sup> While Ziegler-Natta catalysis often employs higher-valent vanadium species, V(II) complexes like (EtCp)<sub>2</sub>V can act as precursors that are activated in situ. The alkyl groups on the Cp rings can be used to tune the steric and electronic environment around the metal center, potentially influencing the molecular weight and tacticity of the resulting polymer.

## Conclusion

**Bis(ethylcyclopentadienyl)vanadium(II)** is a highly reactive organometallic compound with significant potential as a precursor in materials science and as a catalyst in synthetic chemistry. Its pyrophoric and air-sensitive nature demands rigorous handling protocols, but its well-defined structure and the versatile chemistry of the vanadium center make it a valuable tool for researchers. Further investigation into its specific catalytic activities and its performance as an MOCVD/ALD precursor could unveil new applications in advanced materials and chemical synthesis.

## References

- Jackson, T. A., Krzystek, J., Ozarowski, A., Wijeratne, G. B., Wicker, B. F., Mindiola, D. J., & Telser, J. (2012). Vanadocene de Novo: Spectroscopic and Computational Analysis of Bis( $\eta^5$ -cyclopentadienyl)vanadium(II). *Organometallics*, 31(23), 8245–8256. [[Link](#)]
- Ereztech LLC. (2020). Safety Data Sheet: Bis(ethylcyclopentadienyl)vanadium. [[Link](#)]
- Bottomley, F., Darkwa, J., & White, P. S. (1985). Reactions of bis(cyclopentadienyl)vanadium derivatives with nitrogen mono-oxide and the crystal structure of an oxo-bridged nitrosyl complex of vanadium. *Journal of the Chemical Society, Dalton Transactions*, (8), 1635. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 18368676, Bis(ethylcyclopentadienyl)vanadium. Retrieved February 17, 2026, from [[Link](#)].
- Ilg, O., & Baum, T. H. (1991). U.S. Patent No. 4,992,305. Washington, DC: U.S.
- Telser, J., Jackson, T. A., Krzystek, J., Ozarowski, A., Wijeratne, G. B., Wicker, B. F., & Mindiola, D. J. (2012). Vanadocene de Novo: Spectroscopic and Computational Analysis of Bis( $\eta^5$ -cyclopentadienyl)vanadium(II). National High Magnetic Field Laboratory. [[Link](#)]
- Lorber, C. (2016). Vanadium Organometallics. In *Reference Module in Chemistry, Molecular Sciences and Chemical Engineering*. Elsevier. [[Link](#)]
- Wikipedia contributors. (2023). Organovanadium chemistry. In *Wikipedia, The Free Encyclopedia*. [[Link](#)]

- Ereztech. (n.d.). Bis(ethylcyclopentadienyl)vanadium. Retrieved February 17, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Bis(cyclopentadienyl)vanadium(II). [\[Link\]](#)
- Ereztech. (n.d.). Bis(cyclopentadienyl)vanadium. [\[Link\]](#)
- NIST. (n.d.). Bis( $\pi$ -cyclopentadienyl)vanadium. In NIST Chemistry WebBook. [\[Link\]](#)
- Calderazzo, F., Fachinetti, G., & Floriani, C. (1974). Carbonyl complexes of bis(cyclopentadienyl)vanadium(II) and bis(cyclopentadienyl)vanadium(III). Bis(cyclopentadienyl)iodovanadium(III) a model compound for the quantitative assessment of the reversible carbon monoxide coordinative addition. *Journal of the American Chemical Society*, 96(12), 3695–3697. [\[Link\]](#)
- University of York. (n.d.). Vanadium NMR. [\[Link\]](#)
- Langeslay, R. R., Kaphan, D. M., Marshall, C. L., Stair, P. C., Sattelberger, A. P., & Delferro, M. (2019). Catalytic Applications of Vanadium: A Mechanistic Perspective. *Chemical Reviews*, 119(4), 2128–2191. [\[Link\]](#)
- Köpf-Maier, P., & Köpf, H. (1988). Transition metal complexes. A new class of antitumour drugs. *Drugs of the Future*, 13(3), 235.
- Wilkinson, G., & Birmingham, J. G. (1954). Bis-cyclopentadienyl Compounds of Ti, Zr, V, Nb and Ta. *Journal of the American Chemical Society*, 76(17), 4281–4284. [\[Link\]](#)
- LookChem. (n.d.). Cas 12083-48-6,BIS(CYCLOPENTADIENYL)VANADIUM DICHLORIDE. [\[Link\]](#)
- Wikipedia contributors. (2023). Vanadocene dichloride. In Wikipedia, The Free Encyclopedia. [\[Link\]](#)
- Ereztech. (n.d.). Bis(cyclopentadienyl)vanadium. [\[Link\]](#)
- Calderazzo, F., Fachinetti, G., & Floriani, C. (1974). Carbonyl complexes of bis(cyclopentadienyl)vanadium(II) and bis(cyclopentadienyl)vanadium(III). Bis(cyclopentadienyl)iodovanadium(III) a model compound for the quantitative assessment

of the reversible carbon monoxide coordinative addition. Journal of the American Chemical Society, 96(12), 3695-3697. [[Link](#)]

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## Sources

- 1. Bis(ethylcyclopentadienyl)vanadium | Vanadium(2+) bis(1-ethylcyclopenta-2,4-dien-1-ide) | C14H18V - Ereztech [[ereztech.com](http://ereztech.com)]
- 2. VN Thin Films via MOCVD Using a New Vanadium Precursor: Linking Growth Chemistry to Functional Surface Properties - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 3. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 4. Highly Tunable MOCVD Process of Vanadium Dioxide Thin Films: Relationship between Structural/Morphological Features and Electrodynamic Properties | MDPI [[mdpi.com](http://mdpi.com)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. [patentimages.storage.googleapis.com](http://patentimages.storage.googleapis.com) [[patentimages.storage.googleapis.com](http://patentimages.storage.googleapis.com)]
- 7. US3144472A - Preparation of cyclopentadienyl vanadium tetracarbonyl compounds - Google Patents [[patents.google.com](http://patents.google.com)]
- 8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 9. US3577448A - Bis(cyclopentadienyl) compounds of vanadium - Google Patents [[patents.google.com](http://patents.google.com)]
- 10. US4992305A - Chemical vapor deposition of transition metals - Google Patents [[patents.google.com](http://patents.google.com)]
- 11. [chemrxiv.org](http://chemrxiv.org) [[chemrxiv.org](http://chemrxiv.org)]
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